

thermal properties of 3,4-Bis(hydroxymethyl)furan

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Compound Focus: 3,4-Furandimethanol

CAS No.: 14496-24-3

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Thermal Characteristics of 3,4-BHMF

The table below summarizes the key thermal properties of 3,4-BHMF identified from current literature:

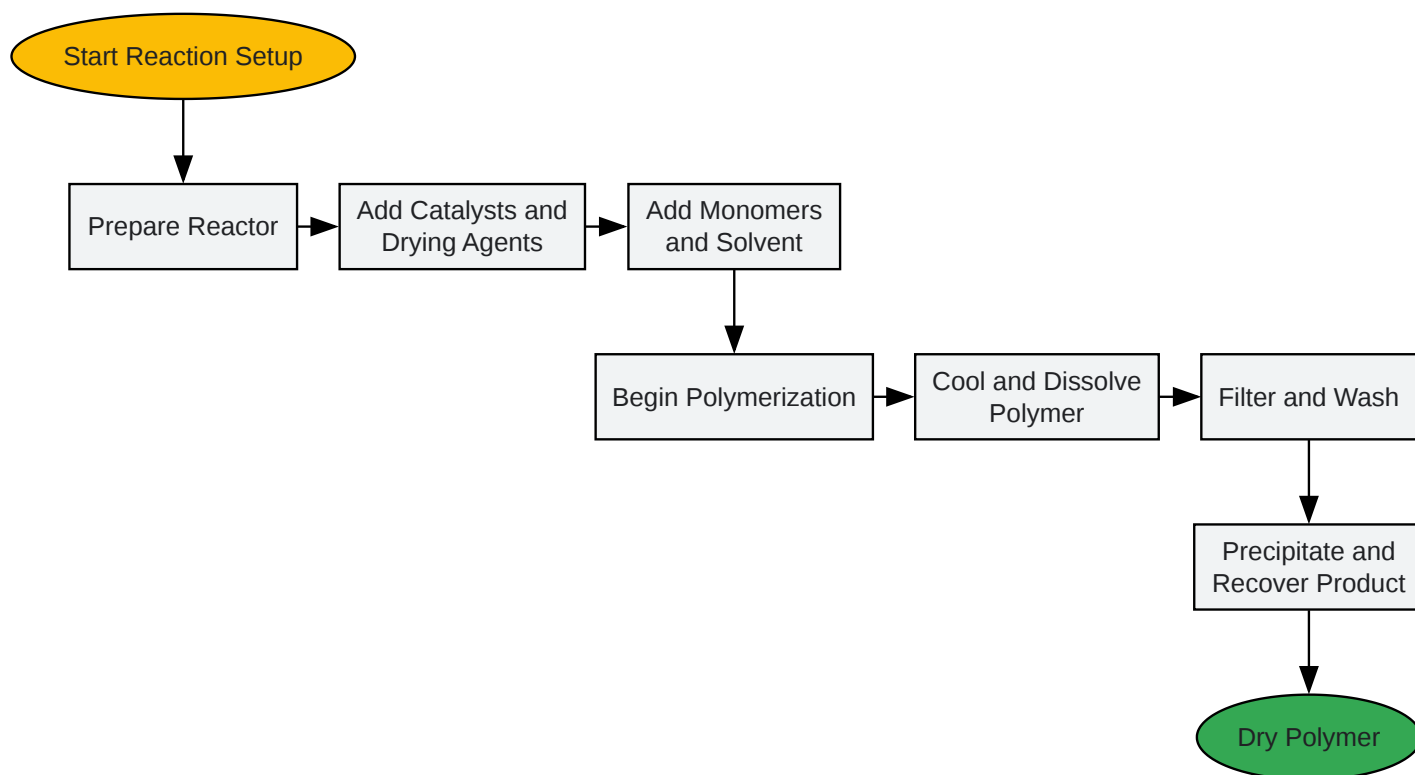
Property	Value / Description	Context and Notes
Thermal Stability	Lower than FDCA-based polymers [1]	General property of BHMF; inferred for 3,4-BHMF
Thermal Degradation Onset	120–130°C [1]	General property of BHMF; inferred for 3,4-BHMF. A major limitation for high-temperature processing.
Decomposition Product	Humins (insoluble polymeric materials) [1]	Occurs in acidic environments [1]
Comparative Stability	Higher thermal stability than 2,5-BHMF polyesters [2]	Polyesters from 3,4-BHMF exhibit higher thermal stability ($T_{d50\%}$) than those from 2,5-BHMF [2]

A primary challenge in utilizing 3,4-BHMF for polymer synthesis is its limited thermal resilience. Its degradation begins at 120–130°C, which complicates melt polycondensation and necessitates alternative

synthesis methods [1].

Experimental Protocol: Enzymatic Polymerization

Given its thermal instability, enzymatic catalysis is a preferred method for polymerizing 3,4-BHMF. The following workflow details a one-step polycondensation procedure based on published research [2]:



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Experimental workflow for 3,4-BHMF polymerization

Detailed Methodology [2]:

- **Reaction Setup:** Conduct all steps under a nitrogen atmosphere. Use a 25 mL round-bottom flask.
- **Catalyst and Drying:** Add predried immobilized *Candida antarctica* Lipase B (Novozym 435, 15 wt% of total monomers) and preactivated molecular sieves (4 Å, 150 wt% of monomers) to the flask.
- **Monomer and Solvent Charge:** Use a molar feed ratio of DMFDCA / 3,4-BHMF / aliphatic diol = 50:12.5:37.5. Add dimethyl 2,4-furandicarboxylate (2,4-DMFDCA, 265.4 mg, 1.44 mmol), 3,4-BHMF

(46 mg, 0.36 mmol), 1,10-decanediol (1,10-DDO, 188.4 mg, 1.08 mmol), and anhydrous toluene (2.5 mL).

- **Polymerization:** Immerse the flask in a preheated oil bath at **90°C** with magnetic stirring for **72 hours**.
- **Work-up:** Cool the reaction mixture to room temperature. Add ~10 mL chloroform to dissolve the polymer. Filter the solution to remove N435 and molecular sieves, washing with chloroform (2 × 10 mL).
- **Precipitation and Isolation:** Concentrate the combined filtrates using a rotary evaporator (40°C, 400–480 mbar). Precipitate the polymer by adding the concentrated solution to excess cold methanol. Recover the product via centrifugation (5 min, 4500 rpm, 4°C).
- **Drying:** Dry the purified polymer under vacuum at 40°C for approximately three days.

Research Implications and Data Gaps

The available data highlights several points crucial for researchers:

- **Structural Tunability:** 3,4-BHMF is noted for offering increased structural tunability in bio-based polymer synthesis [2].
- **Enzyme Preference:** The enzymatic polymerization process shows a preference for the 2,4-FDCA isomer over the 2,5-isomer, resulting in polymers with a higher degree of polymerization [2].
- **Significant Data Gaps:** The search results reveal a lack of fundamental quantitative data for 3,4-BHMF itself. **No values were found** for essential properties such as melting point, glass transition temperature, specific heat capacity, or thermal conductivity.

How to Proceed with Your Research

Given the identified data gaps, I suggest you:

- **Consult Specialized Databases:** Search thermophysical property databases like those from NIST or DIPPR for potential measurements.
- **Perform Predictive Calculations:** Use group contribution methods or high-level quantum chemical calculations (e.g., G3 methods, as applied to other furans [3]) to estimate missing properties.
- **Empirical Characterization:** Plan for experimental characterization of 3,4-BHMF using Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) to obtain the fundamental thermal data that is currently missing.

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